

The Role of 9(10)-Nitrooleate in Metabolic Regulation: A Technical Guide

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Compound of Interest		
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Abstract

9(10)-Nitrooleate [9(10)-NO₂-OA], a nitrated derivative of oleic acid, is an endogenous signaling molecule that plays a pivotal role in the regulation of metabolic and inflammatory pathways. Formed through non-enzymatic reactions involving nitric oxide or its metabolites, 9(10)-NO₂-OA acts as a partial agonist for peroxisome proliferator-activated receptors (PPARs), particularly PPARy, and activates the nuclear factor erythroid 2-related factor 2 (Nrf2) antioxidant response pathway. Concurrently, it exerts potent anti-inflammatory effects by inhibiting the nuclear factor kappa B (NF-κB) signaling cascade. This technical guide provides a comprehensive overview of the mechanisms of action of 9(10)-NO₂-OA, presenting quantitative data on its effects, detailed experimental protocols for its study, and visual representations of the key signaling pathways it modulates. This document is intended to serve as a resource for researchers and professionals in the fields of metabolic disease and drug development.

Introduction

Metabolic syndrome, characterized by a cluster of conditions including obesity, insulin resistance, hypertension, and dyslipidemia, represents a significant global health challenge. Chronic low-grade inflammation is a key underlying feature of metabolic dysregulation. In recent years, endogenous lipid mediators have emerged as critical regulators of both metabolic and inflammatory processes. Among these, nitrated fatty acids, such as **9(10)-nitrooleate**, have garnered considerable attention for their pleiotropic therapeutic potential.



9(10)-Nitrooleate is a mixture of two positional isomers, 9-nitrooleate and 10-nitrooleate, formed from the nitration of oleic acid.[1] This reaction can be mediated by peroxynitrite, acidified nitrite, or myeloperoxidase in the presence of hydrogen peroxide and nitrite.[1] As an electrophilic species, 9(10)-NO₂-OA can covalently modify key signaling proteins, thereby modulating their function and initiating a cascade of downstream cellular responses. This guide will delve into the core mechanisms of 9(10)-NO₂-OA action, focusing on its role in metabolic regulation through the activation of PPARs and Nrf2, and the inhibition of pro-inflammatory pathways.

Core Signaling Pathways of 9(10)-Nitrooleate

The metabolic and anti-inflammatory effects of 9(10)-NO₂-OA are primarily mediated through three key signaling pathways:

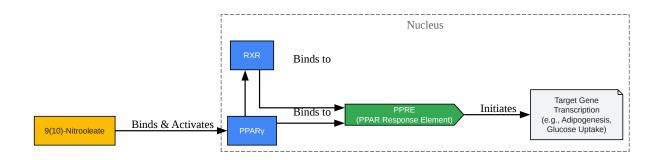
- Peroxisome Proliferator-Activated Receptor (PPAR) Activation: 9(10)-NO₂-OA is a potent agonist of PPARs, with a particular affinity for PPARy.[2][3] PPARs are nuclear receptors that function as transcription factors to regulate genes involved in lipid and glucose metabolism, adipogenesis, and inflammation.
- Nuclear Factor Erythroid 2-Related Factor 2 (Nrf2) Activation: As an electrophile, 9(10)-NO₂-OA can activate the Nrf2 pathway. Nrf2 is a transcription factor that regulates the expression of a wide array of antioxidant and cytoprotective genes, thereby protecting cells from oxidative stress.
- Nuclear Factor Kappa B (NF-κB) Inhibition: 9(10)-NO₂-OA has been shown to inhibit the proinflammatory NF-κB signaling pathway. This inhibition is a key mechanism underlying its potent anti-inflammatory effects.

The interplay between these pathways contributes to the overall therapeutic potential of 9(10)-NO₂-OA in metabolic diseases.

PPARy Activation Pathway

9(10)-NO₂-OA directly binds to and activates PPARy, leading to the transcription of genes involved in adipocyte differentiation, lipid storage, and insulin sensitization.





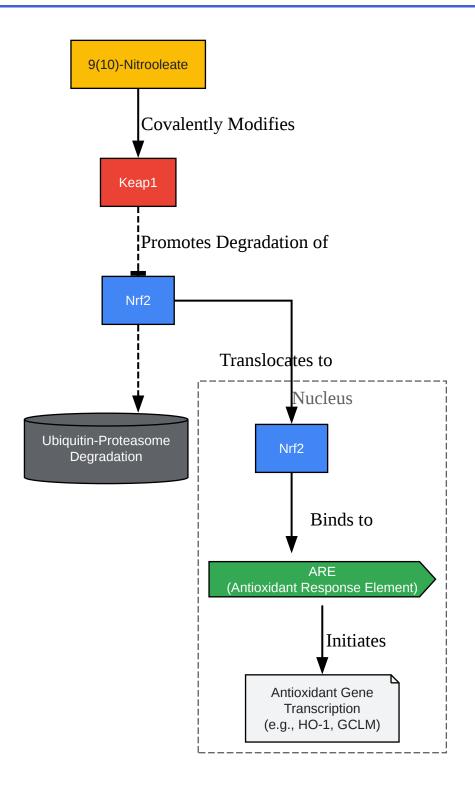
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9(10)-NO₂-OA activates the PPARy signaling pathway.

Nrf2 Activation Pathway

9(10)-NO₂-OA activates Nrf2 by covalently modifying Keap1, a protein that targets Nrf2 for degradation. This leads to the stabilization and nuclear translocation of Nrf2, and subsequent transcription of antioxidant genes.





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9(10)-NO2-OA activates the Nrf2 antioxidant pathway.

NF-kB Inhibition Pathway

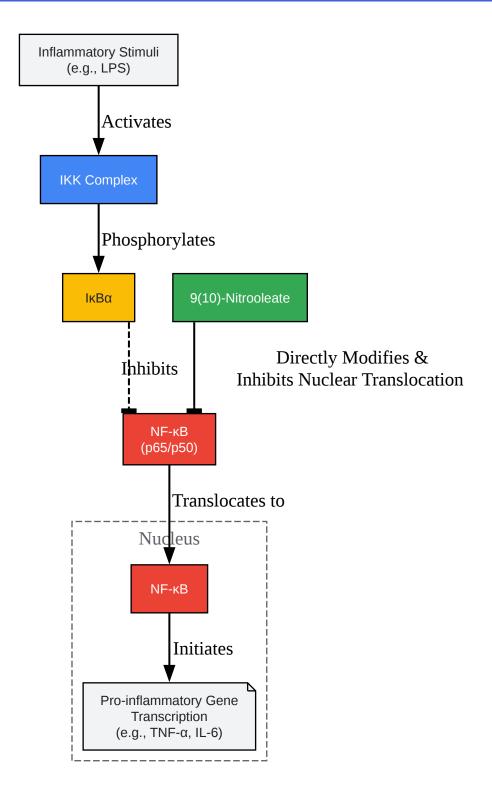




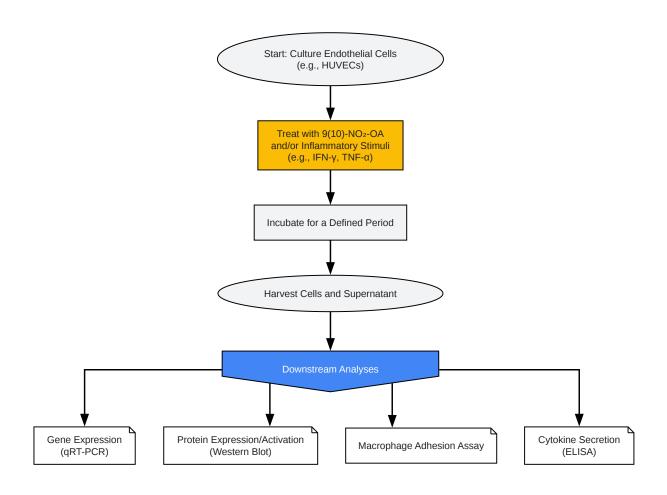


9(10)-NO₂-OA inhibits the NF-κB pathway by directly modifying components of the signaling cascade, such as the p65 subunit of NF-κB, thereby preventing the transcription of proinflammatory genes.









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